

Technical Guide: (2-Iodo-5-methoxyphenyl)boronic acid - Solubility and Stability Profile

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Compound of Interest

Compound Name: (2-Iodo-5-methoxyphenyl)boronic acid

Cat. No.: B569776

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **(2-Iodo-5-methoxyphenyl)boronic acid**. Due to the limited availability of specific quantitative data in public literature, this document combines reported qualitative data with extrapolated information based on structurally similar arylboronic acids. Furthermore, detailed experimental protocols are provided to enable researchers to determine precise quantitative data for their specific applications and storage conditions.

Core Properties of (2-Iodo-5-methoxyphenyl)boronic acid

Property	Value	Source
CAS Number	89694-50-8	[1]
Molecular Formula	C ₇ H ₈ BIO ₃	[1]
Molecular Weight	277.85 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	202-207 °C	[1]

Solubility Profile

Quantitative solubility data for **(2-Iodo-5-methoxyphenyl)boronic acid** is not extensively published. The table below summarizes the available qualitative information and provides expected solubility trends based on the behavior of other arylboronic acids in common organic solvents. It is strongly recommended that researchers determine the precise solubility for their specific solvent systems and conditions using the protocols outlined in this guide.

Solvent	Qualitative Solubility	Expected Solubility Trend
Chloroform	Slightly Soluble[1]	Low to Moderate
Methanol	Slightly Soluble[1]	Moderate to High
Dimethyl Sulfoxide (DMSO)	-	High
N,N-Dimethylformamide (DMF)	-	High
Acetonitrile	-	Moderate
Tetrahydrofuran (THF)	-	Moderate to High
Acetone	-	Moderate to High
Water	-	Very Low
Toluene	-	Low
Hexanes	-	Very Low

Expected solubility trends are inferred from studies on phenylboronic acid and its substituted derivatives, which show higher solubility in polar aprotic and protic solvents and lower solubility in nonpolar and hydrocarbon solvents.

Stability Profile and Storage

(2-Iodo-5-methoxyphenyl)boronic acid, like many arylboronic acids, is susceptible to degradation through several pathways. Proper storage and handling are crucial to maintain its integrity.

Key Degradation Pathways:

- Oxidative Deboronation: The carbon-boron bond can be cleaved in the presence of oxidizing agents, leading to the formation of the corresponding phenol. This is often a major degradation pathway for boronic acids.[2][3]
- Protodeboronation: This process involves the cleavage of the carbon-boron bond and its replacement with a carbon-hydrogen bond. It can be accelerated by the presence of moisture and acidic or basic conditions.
- Trimerization (Dehydration): Boronic acids can undergo reversible dehydration to form cyclic boroxine anhydrides, especially upon heating or under vacuum.

Recommended Storage Conditions: To ensure long-term stability, **(2-Iodo-5-methoxyphenyl)boronic acid** should be stored in a tightly sealed container in a dry, cool, and well-ventilated place. Recommended temperatures are typically between 2-8°C.[1] For enhanced stability, storage under an inert atmosphere (e.g., argon or nitrogen) is advised to minimize oxidative degradation and hydrolysis.

Experimental Protocols

The following sections provide detailed methodologies for determining the solubility and stability of **(2-Iodo-5-methoxyphenyl)boronic acid**.

Thermodynamic Solubility Determination (Shake-Flask Method)

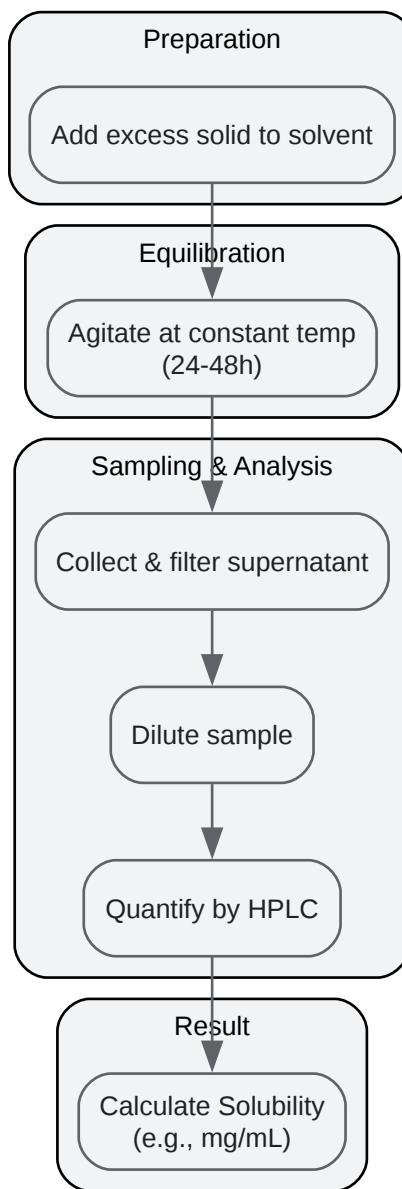
This method determines the equilibrium solubility of the compound in a specific solvent at a given temperature.

Methodology:

- Preparation: Add an excess amount of solid **(2-Iodo-5-methoxyphenyl)boronic acid** to a series of vials, each containing a known volume of the selected solvent.
- Equilibration: Seal the vials and agitate them at a constant temperature (e.g., 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. It is critical that excess solid remains after this period.

- Sample Collection and Preparation: Allow the vials to stand undisturbed for at least 2 hours. Carefully extract a known volume of the supernatant.
- Filtration: Filter the supernatant through a 0.45 µm syringe filter to remove any undissolved solid.
- Dilution: Dilute the filtered supernatant with a suitable mobile phase to a concentration within the calibrated range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: Determine the concentration of the compound in the original supernatant and express the solubility in units such as mg/mL or mol/L.

Workflow for Thermodynamic Solubility Determination

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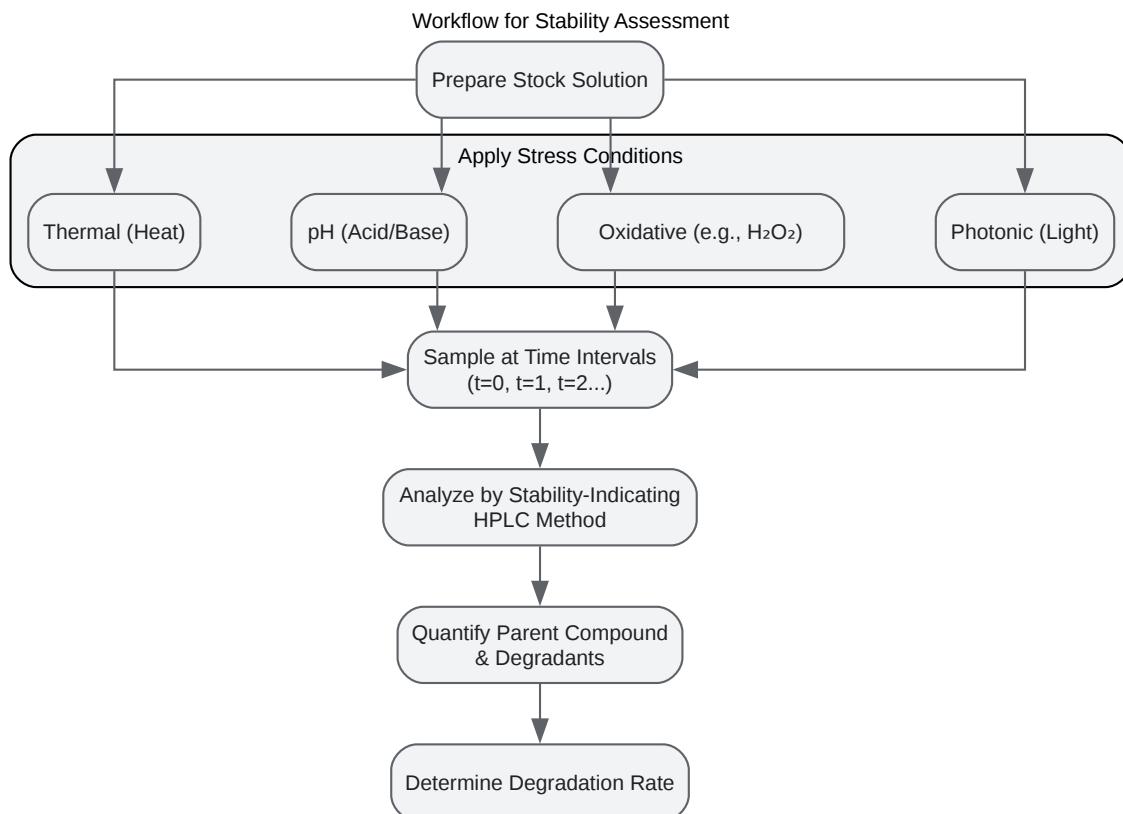
Caption: Experimental workflow for determining thermodynamic solubility.

Stability Assessment under Stress Conditions

This protocol outlines a general procedure for evaluating the stability of **(2-Iodo-5-methoxyphenyl)boronic acid** under various stress conditions (e.g., thermal, pH, oxidative).

Methodology:

- Stock Solution Preparation: Prepare a stock solution of **(2-Iodo-5-methoxyphenyl)boronic acid** of known concentration in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water).
- Stress Conditions Setup:
 - Thermal Stress: Aliquot the stock solution into vials and store them at elevated temperatures (e.g., 40°C, 60°C, 80°C) and a control at the recommended storage temperature (e.g., 4°C).
 - pH Stress (Hydrolytic Stability): Adjust the pH of the stock solution (if aqueous) to acidic (e.g., pH 1-2 with HCl) and basic (e.g., pH 12-13 with NaOH) conditions. Store at room temperature or an elevated temperature.
 - Oxidative Stress: Add a controlled amount of an oxidizing agent (e.g., hydrogen peroxide) to the stock solution. Store at room temperature, protected from light.
 - Photostability: Expose the stock solution in a photostable, transparent container to a controlled light source (e.g., consistent with ICH Q1B guidelines). Wrap a control sample in aluminum foil.
- Time-Point Sampling: At specified time intervals (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw an aliquot from each stress condition.
- Sample Quenching (if necessary): Neutralize the pH-stressed samples or quench the oxidative reaction if required.
- Analysis: Analyze each sample by a stability-indicating HPLC method capable of separating the intact **(2-Iodo-5-methoxyphenyl)boronic acid** from its degradation products.
- Data Evaluation: Calculate the percentage of the remaining parent compound at each time point. Identify and, if possible, quantify the major degradation products.



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Caption: General workflow for assessing chemical stability.

Involvement in Signaling Pathways or Drug Development

(2-Iodo-5-methoxyphenyl)boronic acid is primarily categorized as a bulk drug intermediate and a building block for organic synthesis.^[1] A thorough review of the literature did not reveal any evidence of its direct involvement in specific biological signaling pathways or as a standalone therapeutic agent. Its utility in drug development lies in its role as a precursor or

reactant in the synthesis of more complex, biologically active molecules, likely through reactions such as Suzuki-Miyaura cross-coupling.

Conclusion

While specific quantitative solubility and stability data for **(2-Iodo-5-methoxyphenyl)boronic acid** are not widely published, this guide provides a foundational understanding based on its chemical class. The compound exhibits slight solubility in less polar organic solvents like chloroform and is expected to have higher solubility in polar solvents such as methanol and DMSO. Its stability is influenced by temperature, pH, and the presence of oxidizing agents, with recommended storage in a cool, dry, and inert environment. The provided experimental protocols offer a robust framework for researchers to determine the precise solubility and stability parameters essential for its effective application in research and development.

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- To cite this document: BenchChem. [Technical Guide: (2-Iodo-5-methoxyphenyl)boronic acid - Solubility and Stability Profile]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b569776#2-iodo-5-methoxyphenyl-boronic-acid-solubility-and-stability>

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